

Application Notes and Protocols for Stat3-IN-35

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Stat3-IN-35

Cat. No.: B15611685

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Signal Transducer and Activator of Transcription 3 (STAT3) is a pivotal transcription factor implicated in a multitude of cellular processes, including cell proliferation, survival, differentiation, and immune responses. Aberrant and persistent activation of the STAT3 signaling pathway is a hallmark of numerous human cancers, rendering it a compelling therapeutic target. **Stat3-IN-35** is an inhibitor of STAT3 that functions by binding to the SH2 domain, which is crucial for STAT3 dimerization and subsequent activation.^{[1][2][3]} By preventing the phosphorylation of STAT3, **Stat3-IN-35** effectively blocks its downstream signaling functions.^{[1][2][3]} This compound has demonstrated antiproliferative activities, notably in triple-negative breast cancer (TNBC) cell lines, and has shown potent antitumor activity in TNBC xenograft models.^{[1][2][3]} These application notes provide detailed protocols for the preparation and use of **Stat3-IN-35** stock solutions in a research setting.

Quantitative Data Summary

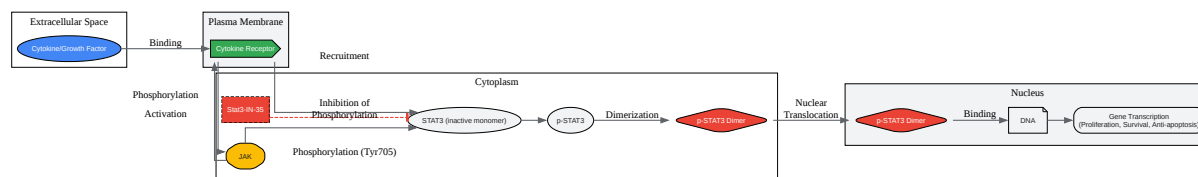
The following table summarizes the key quantitative information for **Stat3-IN-35**.

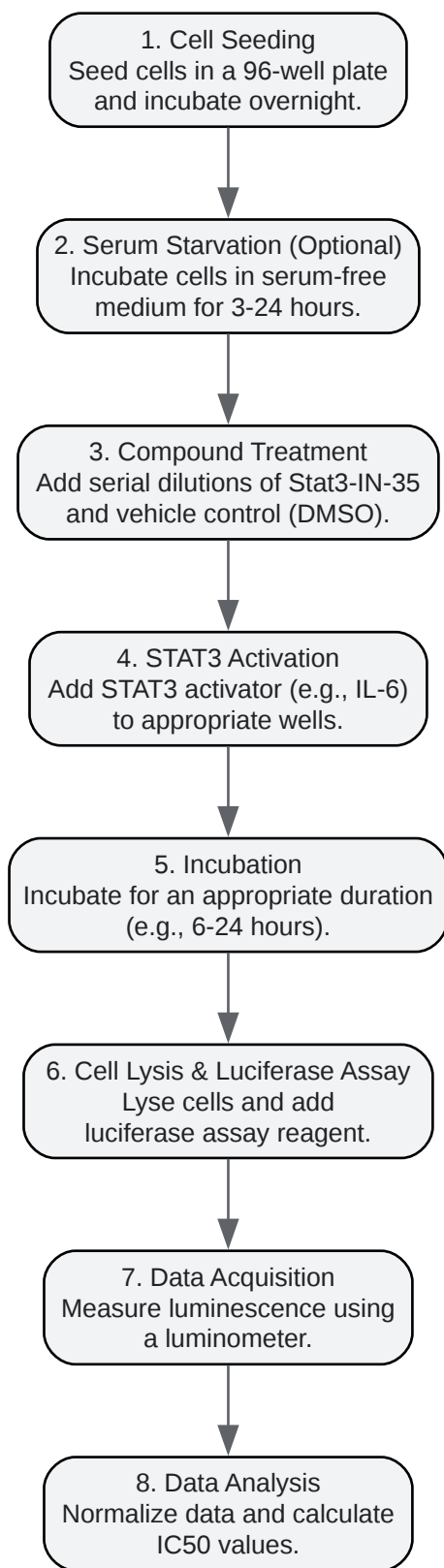
Property	Value	Reference
Molecular Weight	353.41 g/mol	[1][3]
CAS Number	2849535-96-0	[1][3]
Storage (Powder)	-20°C for up to 3 years	[3]
Storage (in Solvent)	-80°C for up to 1 year	[3]

Signaling Pathway and Mechanism of Action

The canonical STAT3 signaling pathway is initiated by the binding of cytokines and growth factors to their cognate receptors on the cell surface. This binding event triggers the activation of receptor-associated Janus kinases (JAKs), which in turn phosphorylate tyrosine residues on the receptor, creating docking sites for STAT3 proteins. STAT3 is then recruited to the receptor and is itself phosphorylated on a critical tyrosine residue (Tyr705). This phosphorylation induces the homodimerization of STAT3 molecules through reciprocal interactions between the SH2 domain of one monomer and the phosphotyrosine of the other. The activated STAT3 dimers then translocate to the nucleus, where they bind to specific DNA sequences in the promoter regions of target genes, thereby regulating the transcription of genes involved in cell proliferation, survival, and apoptosis.

Stat3-IN-35 exerts its inhibitory effect by directly binding to the SH2 domain of STAT3. This binding event sterically hinders the docking of STAT3 to the phosphorylated receptor and prevents the subsequent phosphorylation and dimerization of STAT3, thus blocking its downstream signaling cascade.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. benchchem.com \[benchchem.com\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for Stat3-IN-35]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15611685/docs#application-notes-and-protocols-for-stat3-in-35\]](https://www.benchchem.com/product/b15611685/docs#application-notes-and-protocols-for-stat3-in-35)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check